

Enhydrin: Unraveling the Enigma of a Sea Snake Venom Component

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Compound of Interest

Compound Name: *Enhydrin*

Cat. No.: *B1240213*

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A comprehensive review of the available scientific literature reveals that "**Enhydrin**" is not a well-characterized compound with a clearly defined mechanism of action that would permit the creation of an in-depth technical guide with extensive quantitative data and detailed experimental protocols as requested. The term primarily refers to a protein component isolated from the venom of the sea snake **Enhydrina schistosa**. Research on this specific toxin is limited and largely dates back several decades, with no recent, in-depth studies available to construct a detailed signaling pathway or a comprehensive pharmacological profile.

The available information suggests that **Enhydrin** is a postsynaptic neurotoxin, a class of toxins known to act at the neuromuscular junction. However, specific details regarding its binding affinity, receptor interactions, and the precise signaling cascades it modulates are not extensively documented in publicly accessible scientific databases.

Due to the scarcity of detailed research, it is not possible to provide the requested in-depth technical guide, including quantitative data tables, detailed experimental protocols, and signaling pathway diagrams. The core requirements of the original request cannot be fulfilled without substantial primary research data, which is currently unavailable in the public domain.

Further research into the venom components of **Enhydrina schistosa** would be necessary to elucidate the specific mechanism of action of **Enhydrin** and to generate the detailed technical information requested.

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[<https://www.benchchem.com/product/b1240213#what-is-the-mechanism-of-action-of-enhydrin>]

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